

AM-087: Application Notes and Protocols for Cannabinoid Receptor Research

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AM-087 is a potent synthetic cannabinoid agonist that serves as a valuable tool for studying the function of cannabinoid receptors, particularly the CB1 receptor. As a derivative of Δ^8 -tetrahydrocannabinol (Δ^8 -THC), **AM-087** exhibits high affinity for the CB1 receptor, making it a useful probe for investigating the endocannabinoid system's role in various physiological and pathological processes.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of **AM-087** in cannabinoid receptor research.

Physicochemical Properties and Binding Affinity

AM-087, chemically known as (6aR,10aR)-3-(2-Methyl-6-bromohex-2-yl)-6,6,9-trimethyl-6a,7,10,10a-tetrahydrobenzo[c]chromen-1-ol, is a potent CB1 receptor agonist.^[2] Its high affinity is attributed to the bulky bromine substituent on its side chain. The binding affinities (K_i) of **AM-087** for human cannabinoid receptors are summarized in the table below.

Receptor	K _i (nM)	Selectivity (CB1 vs. CB2)
CB1	0.43[1][2]	~15-fold
CB2	6.47[1]	

Application Notes

AM-087's potent and relatively selective agonism at the CB1 receptor makes it a suitable tool for a variety of in vitro and in vivo research applications:

- **Probing CB1 Receptor Function:** Due to its high affinity, **AM-087** can be used to investigate the downstream signaling pathways and physiological effects mediated by CB1 receptor activation.
- **Structure-Activity Relationship (SAR) Studies:** As a halogenated analog of Δ^8 -THC, **AM-087** is valuable for SAR studies to understand the molecular determinants of ligand binding and efficacy at cannabinoid receptors.[2]
- **Competitive Binding Assays:** **AM-087** can be used as a competitor ligand in radioligand binding assays to determine the affinity of other novel compounds for the CB1 receptor.
- **Functional Assay Reference Compound:** In functional assays such as GTPyS binding and cAMP inhibition, **AM-087** can serve as a potent reference agonist to compare the efficacy and potency of test compounds.

Experimental Protocols

Detailed methodologies for key experiments involving **AM-087** are provided below. These protocols are intended as a guide and may require optimization based on specific experimental conditions and cell systems.

Radioligand Binding Assay

This protocol is used to determine the binding affinity (K_i) of **AM-087** for CB1 and CB2 receptors.

Materials:

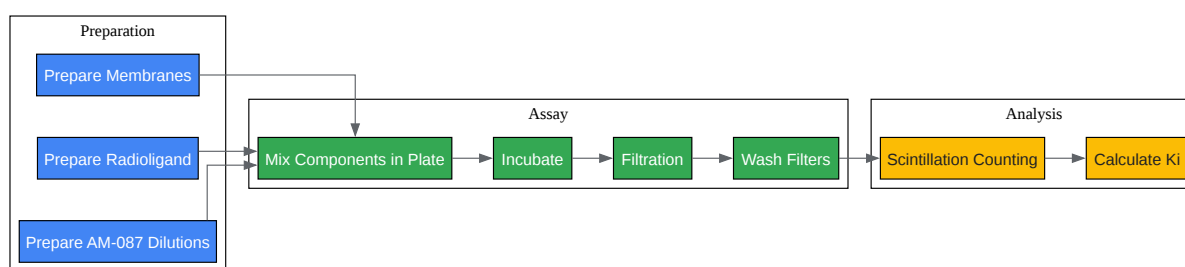
- Membrane preparations from cells expressing human CB1 or CB2 receptors (e.g., CHO or HEK293 cells)
- Radioligand: [³H]CP-55,940
- **AM-087**
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 1 mM EDTA, 0.5% BSA, pH 7.4
- Wash Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 1 mM EDTA, 0.5% BSA, pH 7.4
- Glass fiber filters (e.g., Whatman GF/B)
- Scintillation cocktail
- Scintillation counter

Procedure:

- Prepare serial dilutions of **AM-087** in assay buffer.
- In a 96-well plate, add 50 µL of assay buffer, 50 µL of radioligand solution (e.g., 0.5 nM [³H]CP-55,940), and 50 µL of the **AM-087** dilution or vehicle (for total binding). For non-specific binding, use a high concentration of a non-labeled cannabinoid agonist (e.g., 10 µM WIN 55,212-2).
- Add 50 µL of the membrane preparation (containing 10-20 µg of protein) to each well.
- Incubate the plate at 30°C for 60-90 minutes.
- Terminate the binding reaction by rapid filtration through glass fiber filters using a cell harvester.
- Wash the filters three times with ice-cold wash buffer.
- Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity using a scintillation counter.

- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Determine the IC₅₀ value of **AM-087** from the competition binding curve and calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

Workflow Diagram:



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Radioligand Binding Assay Workflow

[³⁵S]GTPγS Binding Assay

This functional assay measures the activation of G-proteins coupled to cannabinoid receptors upon agonist stimulation.

Materials:

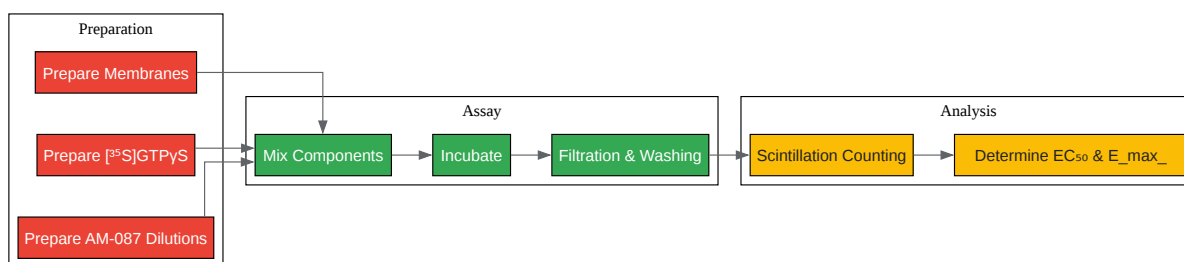
- Membrane preparations from cells expressing human CB1 or CB2 receptors
- [³⁵S]GTPγS
- **AM-087**

- GDP
- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 5 mM MgCl₂, 1 mM EDTA, 0.1% BSA, pH 7.4
- GTPyS (unlabeled) for non-specific binding
- Scintillation counter

Procedure:

- Prepare serial dilutions of **AM-087** in assay buffer.
- In a 96-well plate, add 50 µL of assay buffer, 50 µL of [³⁵S]GTPyS solution (e.g., 0.1 nM), 20 µL of GDP solution (e.g., 10 µM), and 20 µL of the **AM-087** dilution or vehicle (for basal binding). For non-specific binding, add a high concentration of unlabeled GTPyS (e.g., 10 µM).
- Add 60 µL of the membrane preparation (containing 5-10 µg of protein) to each well.
- Incubate the plate at 30°C for 60 minutes with gentle shaking.
- Terminate the reaction by rapid filtration through glass fiber filters.
- Wash the filters three times with ice-cold assay buffer.
- Determine the amount of bound [³⁵S]GTPyS by scintillation counting.
- Calculate the specific binding and plot the concentration-response curve to determine the EC₅₀ and E_{max} values for **AM-087**.

Workflow Diagram:



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GTPyS Binding Assay Workflow

Cyclic AMP (cAMP) Inhibition Assay

This assay measures the ability of **AM-087** to inhibit adenylyl cyclase activity, a downstream effect of G_{i/o}-coupled receptor activation.

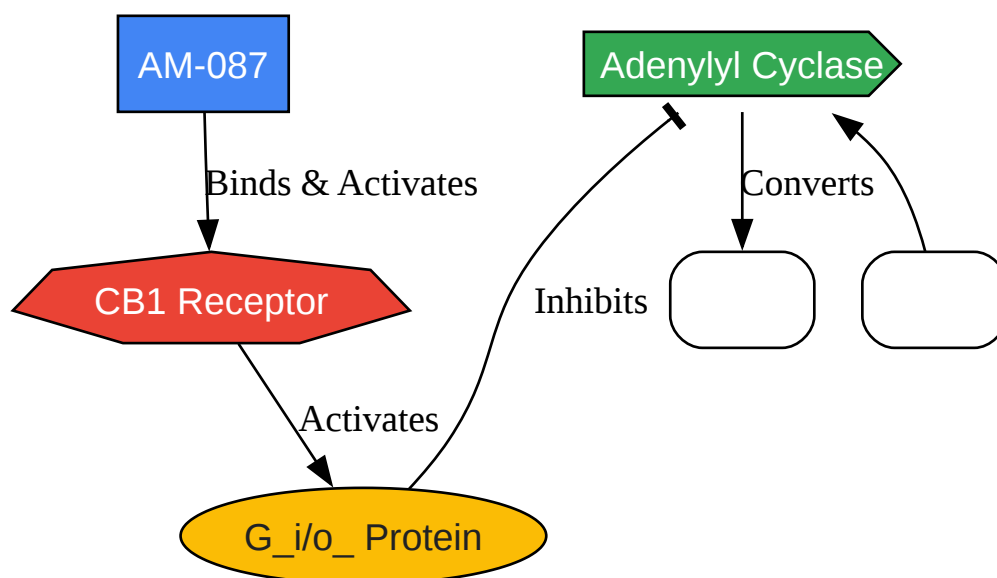
Materials:

- Whole cells expressing human CB1 or CB2 receptors (e.g., CHO or HEK293 cells)
- **AM-087**
- Forskolin (an adenylyl cyclase activator)
- IBMX (a phosphodiesterase inhibitor)
- cAMP detection kit (e.g., HTRF, ELISA, or AlphaScreen)
- Cell culture medium

Procedure:

- Seed the cells in a 96-well plate and allow them to attach overnight.
- Replace the culture medium with serum-free medium containing IBMX (e.g., 0.5 mM) and incubate for 30 minutes at 37°C.
- Add serial dilutions of **AM-087** to the wells and incubate for 15-30 minutes.
- Stimulate the cells with forskolin (e.g., 1-10 μ M) for 15-30 minutes to induce cAMP production.
- Lyse the cells and measure the intracellular cAMP levels according to the instructions of the chosen cAMP detection kit.
- Generate a concentration-response curve to determine the IC₅₀ value of **AM-087** for the inhibition of forskolin-stimulated cAMP accumulation.

Signaling Pathway Diagram:



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CB1 Receptor-Mediated Inhibition of cAMP Production

Conclusion

AM-087 is a valuable pharmacological tool for elucidating the function of cannabinoid receptors, particularly CB1. Its high potency and selectivity make it an excellent choice for a range of in vitro assays. The protocols provided herein offer a foundation for researchers to incorporate **AM-087** into their studies of the endocannabinoid system. As with any potent agonist, appropriate handling and consideration of experimental conditions are crucial for obtaining reliable and reproducible data.

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References

- [1. List of AM cannabinoids - Wikipedia \[en.wikipedia.org\]](#)
- [2. AM-087 - Wikipedia \[en.wikipedia.org\]](#)
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